

# Physicochemical Properties of AP-238: An Indepth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

AP-238 is a synthetic opioid of the cinnamylpiperazine class, structurally related to bucinnazine (AP-237).[1] It has emerged as a novel psychoactive substance and is characterized as a potent agonist of the μ-opioid receptor (MOR).[2][3] This technical guide provides a comprehensive overview of the known physicochemical properties of AP-238, along with relevant experimental methodologies and an illustration of its primary signaling pathway. This information is intended to support research, drug development, and forensic analysis involving this compound.

#### **Physicochemical Data**

The following tables summarize the available quantitative data for AP-238.

Table 1: General Physicochemical Properties of AP-238



Property	Value	Source	
Molecular Formula	C18H26N2O	[4]	
Molecular Weight	286.41 g/mol	[4]	
IUPAC Name	1-[(2R,6S)-2,6-dimethyl-4- [(E)-3-phenylprop-2- enyl]piperazin-1-yl]propan-1- one		
SMILES	CCC(=O)N1INVALID-LINK CN(C/C=C/c2cccc2)C[C@H]1 C	[4]	
InChI Key	JELNWDOXWGBBLO- QJBCGIKSSA-N	[4]	
Melting Point	Not reported in the literature		
рКа	Not reported in the literature	_	

Table 2: Solubility of AP-238 Hydrochloride

Solvent	Solubility	Source
Dimethylformamide (DMF)	10 mg/mL	[5]
Dimethyl sulfoxide (DMSO)	15 mg/mL	[5]
Ethanol	30 mg/mL	[5]
Phosphate-Buffered Saline (PBS, pH 7.2)	10 mg/mL	[5]

Table 3: Pharmacological Properties of AP-238



Parameter	Value	Assay	Source
μ-Opioid Receptor (MOR) Activation EC <sub>50</sub>	248 nM (95% CI: 184– 333 nM)	β-arrestin 2 Recruitment Assay	[6]

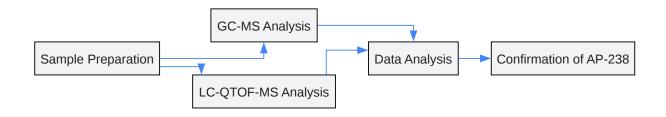
## **Experimental Protocols**

Detailed experimental protocols for the characterization of **AP-238** are crucial for reproducible research. The following sections describe the methodologies for determining key physicochemical and pharmacological properties.

#### **Analytical Identification and Confirmation**

Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS) are standard methods for the identification and confirmation of **AP-238** in forensic and research settings.

Workflow for Analytical Identification of AP-238



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Caption: Workflow for the analytical identification of AP-238.

### **Determination of Melting Point (General Procedure)**

As no specific melting point for **AP-238** has been reported, a general protocol for its determination is provided.

• Sample Preparation: A small amount of the crystalline solid is placed into a capillary tube.



- Instrumentation: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate.
- Observation: The temperature at which the solid begins to melt and the temperature at which
  it completely liquefies are recorded to determine the melting range.

#### **Determination of pKa (General Procedure)**

The acid dissociation constant (pKa) is a critical parameter for understanding the ionization state of a compound at different pH values. A general protocol for its determination is as follows:

- Method Selection: Potentiometric titration or UV-Vis spectrophotometry are common methods.
- Titration: For potentiometric titration, a solution of the compound is titrated with a strong acid or base, and the pH is monitored with a pH meter.
- Data Analysis: The pKa is determined from the midpoint of the titration curve.

#### In Vitro Metabolism Study

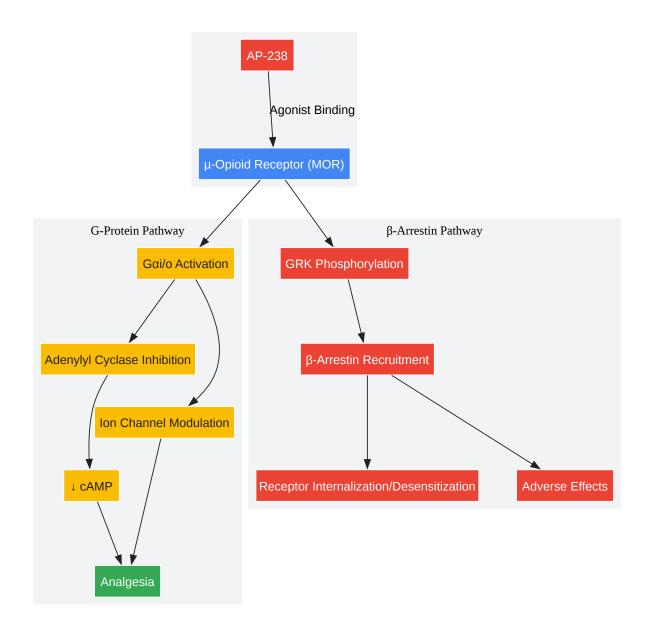
The metabolism of **AP-238** can be investigated using in vitro models such as pooled human liver microsomes (pHLM).[6]

- Incubation: AP-238 is incubated with pHLM in the presence of NADPH-regenerating cofactors.
- Sample Extraction: The reaction is quenched, and metabolites are extracted from the incubation mixture.
- Analysis: The extracted samples are analyzed by LC-QTOF-MS to identify potential metabolites.[6]

Workflow for In Vitro Metabolism Study of AP-238









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